

# Physicochemical Properties of 2-Hydroxy-1,4-benzoquinone

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## Compound Focus: 2-Hydroxy-1,4-benzoquinone

CAS No.: 2474-72-8

Cat. No.: S601731

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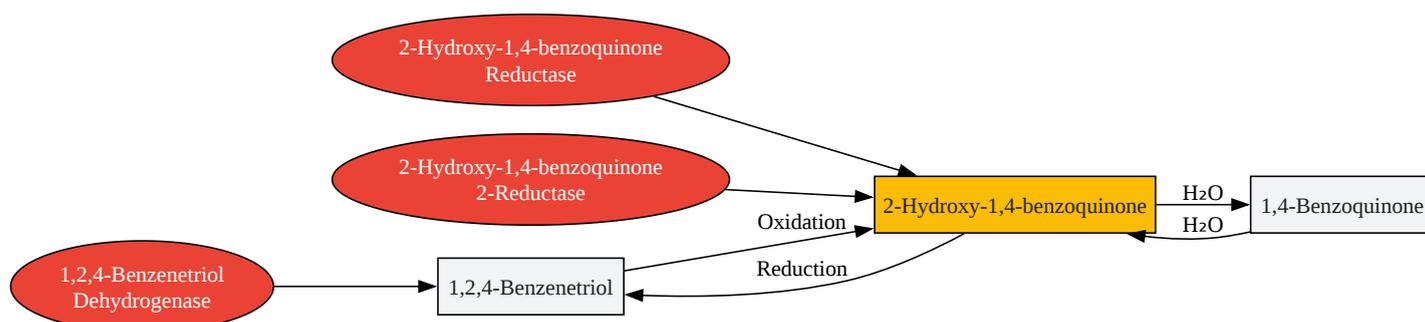
The table below summarizes the key data found for **2-Hydroxy-1,4-benzoquinone** (CAS 2474-72-8).

Property	Value	Notes / Source
Molecular Formula	$C_6H_4O_3$	[1]
Molecular Weight	124.09 g/mol	[1]
pKa	$2.90 \pm 0.30$	Predicted value [1].
Melting Point	128 °C	Solvent: Benzene [1].
Boiling Point	$247.8 \pm 40.0$ °C	Predicted value [1].
Density	$1.531 \pm 0.06$ g/cm <sup>3</sup>	Predicted value [1].
Solubility	Not Found	Specific quantitative data is unavailable in the search results.

## Experimental Context and Formation Pathways

While specific experimental protocols for measuring pKa and solubility are not provided in the search results, several sources describe the behavior of **2-Hydroxy-1,4-benzoquinone** in chemical and biological reactions, which provides valuable context for researchers.

- **Photochemical Formation:** A key experimental context for **2-Hydroxy-1,4-benzoquinone** is its formation during the **photolysis of aqueous 1,4-benzoquinone solutions** [2] [3]. One study concluded that **2-Hydroxy-1,4-benzoquinone** is produced as a **secondary product** from the rapid reaction of the primary photoproduct, **benzene-1,2,4-triol (hydroxyhydroquinone)**, with the starting 1,4-benzoquinone [2]. A more recent study reaffirmed that photolysis gives rise to **2-Hydroxy-1,4-benzoquinone** and hydroquinone with a quantum yield of  $\Phi = 0.42$ , independent of pH and quinone concentration [3].
- **Enzymatic Interconversion:** In biological systems, **2-Hydroxy-1,4-benzoquinone** is a metabolite in the degradation pathways of substances like gamma-hexachlorocyclohexane and 1,4-dichlorobenzene [4]. Its formation and consumption are facilitated by specific enzymes, as shown in the pathway below:



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*Diagram of the enzymatic interconversion between 1,2,4-Benzenetriol, 2-Hydroxy-1,4-benzoquinone, and 1,4-Benzoquinone [5] [4].*

## Research Recommendations

Given the lack of comprehensive data in the search results, you may need to consult specialized sources or conduct experimental studies to obtain the missing information.

- **Consult Specialized Databases:** For precise pKa and solubility values, it is recommended to query dedicated scientific databases such as **SciFinder-n**, **Reaxys**, or the **EPA CompTox Chemistry Dashboard**. These resources often contain curated experimental data that may not be freely available on the general web.
- **Experimental Determination:** If literature data remains insufficient, consider experimental determination.
  - For **pKa**, techniques like **potentiometric titration** or **UV-Vis spectrophotometry** across a range of pH values can be used.
  - For **aqueous solubility**, the **shake-flask method** followed by a suitable analytical technique (e.g., HPLC) is a standard approach.

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## References

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3. Photohydroxylation of 1 , 4 - benzoquinone in aqueous solution revisited [pubmed.ncbi.nlm.nih.gov]
4. - 2 - hydroxy , 1 - 4 reductase - Wikipedia benzoquinone [en.wikipedia.org]
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